

# FIDAS-5 Technical Support Center: Solubility and Formulation Guide

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## Compound of Interest

Compound Name: FIDAS-5

Cat. No.: B2515396

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **FIDAS-5** in DMSO and other organic solvents. Below you will find troubleshooting advice, frequently asked questions, and detailed experimental protocols to ensure successful preparation of **FIDAS-5** solutions for your experiments.

## Solubility Data

The solubility of **FIDAS-5** can vary between different sources and batches. The following table summarizes the available quantitative data for the solubility of **FIDAS-5** in various solvents.

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Source
DMSO	200 mg/mL	764.17 mM	Selleck Chemicals[1]
DMSO	125 mg/mL	477.61 mM	TargetMol, MedchemExpress[2] [3]
DMSO	100 mg/mL	382.09 mM	AbMole BioScience[4]
Ethanol	52 mg/mL	198.68 mM	Selleck Chemicals[1]
Water	Insoluble	-	Selleck Chemicals[1]

Note: The molecular weight of **FIDAS-5** is 261.72 g/mol .[\[1\]](#)[\[4\]](#)

## Troubleshooting and FAQs

This section addresses common issues and questions that may arise when handling and dissolving **FIDAS-5**.

Q1: My **FIDAS-5** is not dissolving completely in DMSO, what should I do?

A1: If you are experiencing difficulty dissolving **FIDAS-5** in DMSO, consider the following troubleshooting steps:

- Sonication: Use of an ultrasonic bath is recommended to aid dissolution.[\[2\]](#)[\[3\]](#)
- Gentle Warming: Gently warming the solution may help, but be cautious as **FIDAS-5** is reported to be unstable in solution.[\[3\]](#)
- Fresh DMSO: DMSO is hygroscopic and absorbed moisture can reduce the solubility of compounds. Always use fresh, anhydrous DMSO for the best results.[\[1\]](#)
- Check Concentration: Ensure you are not exceeding the reported solubility limits. Refer to the table above for guidance.

Q2: Why is my prepared **FIDAS-5** solution showing precipitation after a short time?

A2: **FIDAS-5** is known to be unstable in solution. It is highly recommended to prepare solutions fresh for each experiment.[\[3\]](#)[\[5\]](#) If you must store a stock solution, aliquot it into single-use volumes and store at -80°C for up to one year to minimize freeze-thaw cycles.[\[1\]](#)[\[2\]](#)

Q3: I need to prepare an aqueous solution of **FIDAS-5** for my in vitro assay. What do you recommend?

A3: **FIDAS-5** is insoluble in water.[\[1\]](#) For cell-based assays, it is common practice to first prepare a concentrated stock solution in DMSO and then dilute this stock into the aqueous culture medium to the final desired concentration. Ensure the final concentration of DMSO in your experiment is low enough (typically <0.5%) to not affect the cells.

Q4: Can I prepare **FIDAS-5** for in vivo animal studies?

A4: Yes, specific formulations are required for in vivo administration due to the poor aqueous solubility of **FIDAS-5**. These typically involve the use of co-solvents. See the Experimental Protocols section below for detailed methods.

## Experimental Protocols

Below are detailed protocols for preparing **FIDAS-5** formulations for in vivo studies, as cited by various suppliers. It is crucial to add the solvents in the specified order.

### Protocol 1: Formulation with PEG300 and Tween-80

This protocol yields a clear solution with a solubility of at least 2.08 mg/mL (7.95 mM).[\[3\]](#)[\[5\]](#)

- Prepare a stock solution of **FIDAS-5** in DMSO (e.g., 20.8 mg/mL or 52 mg/mL).[\[1\]](#)[\[3\]](#)
- In a sterile tube, add 10% of the final volume from your DMSO stock solution.
- Add 40% of the final volume of PEG300 and mix thoroughly until the solution is clear.
- Add 5% of the final volume of Tween-80 and mix again until the solution is clear.
- Finally, add 45% of the final volume of saline and mix to achieve the final concentration.[\[3\]](#)[\[5\]](#)

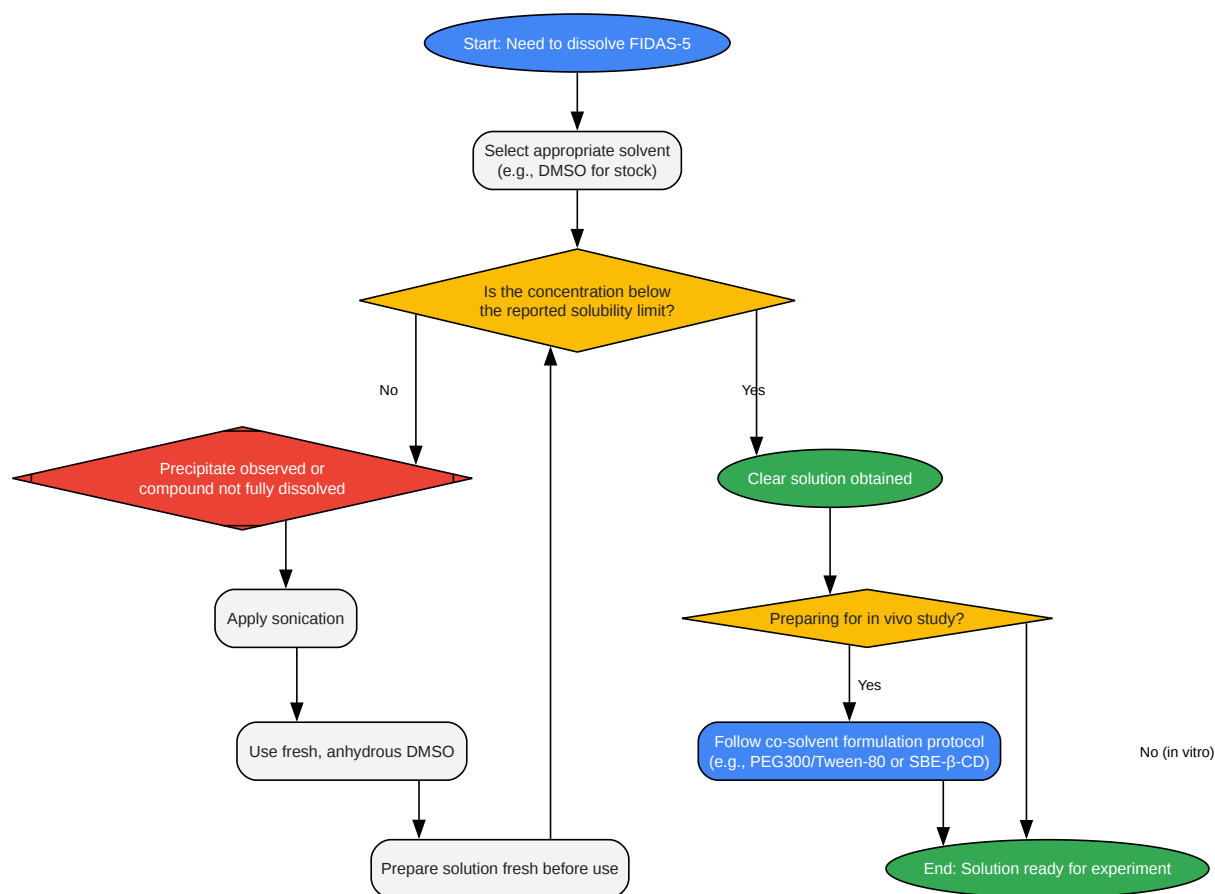
### Protocol 2: Formulation with SBE- $\beta$ -CD

This protocol also results in a clear solution with a solubility of at least 2.08 mg/mL (7.95 mM).[\[3\]](#)[\[5\]](#)

- Prepare a stock solution of **FIDAS-5** in DMSO (e.g., 20.8 mg/mL).[\[3\]](#)[\[5\]](#)
- Prepare a 20% (w/v) solution of SBE- $\beta$ -CD in saline.
- In a sterile tube, add 10% of the final volume from your DMSO stock solution.
- Add 90% of the final volume of the 20% SBE- $\beta$ -CD in saline solution and mix thoroughly.

# Logical Workflow for Troubleshooting FIDAS-5 Solubility

The following diagram illustrates a step-by-step decision-making process for addressing common solubility challenges with **FIDAS-5**.



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Caption: Troubleshooting workflow for dissolving **FIDAS-5**.

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